

"Ethyl isoquinoline-7-carboxylate" CAS number and molecular weight

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Compound of Interest

Compound Name: Ethyl isoquinoline-7-carboxylate

Cat. No.: B1592878

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Ethyl Isoquinoline-7-Carboxylate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the key chemical properties of **Ethyl isoquinoline-7-carboxylate**, a heterocyclic organic compound of interest in synthetic and medicinal chemistry. Due to its structural motif, it serves as a valuable building block in the development of more complex molecules with potential therapeutic applications.

Core Chemical Data

The fundamental physicochemical properties of **Ethyl isoquinoline-7-carboxylate** are summarized below. This data is essential for its accurate identification, handling, and use in experimental settings.

Property	Value	Citations
CAS Number	407623-83-0	[1][2]
Molecular Formula	C ₁₂ H ₁₁ NO ₂	[1][2]
Molecular Weight	201.22 g/mol	[1][2]
Purity	Typically ≥97%	[1]

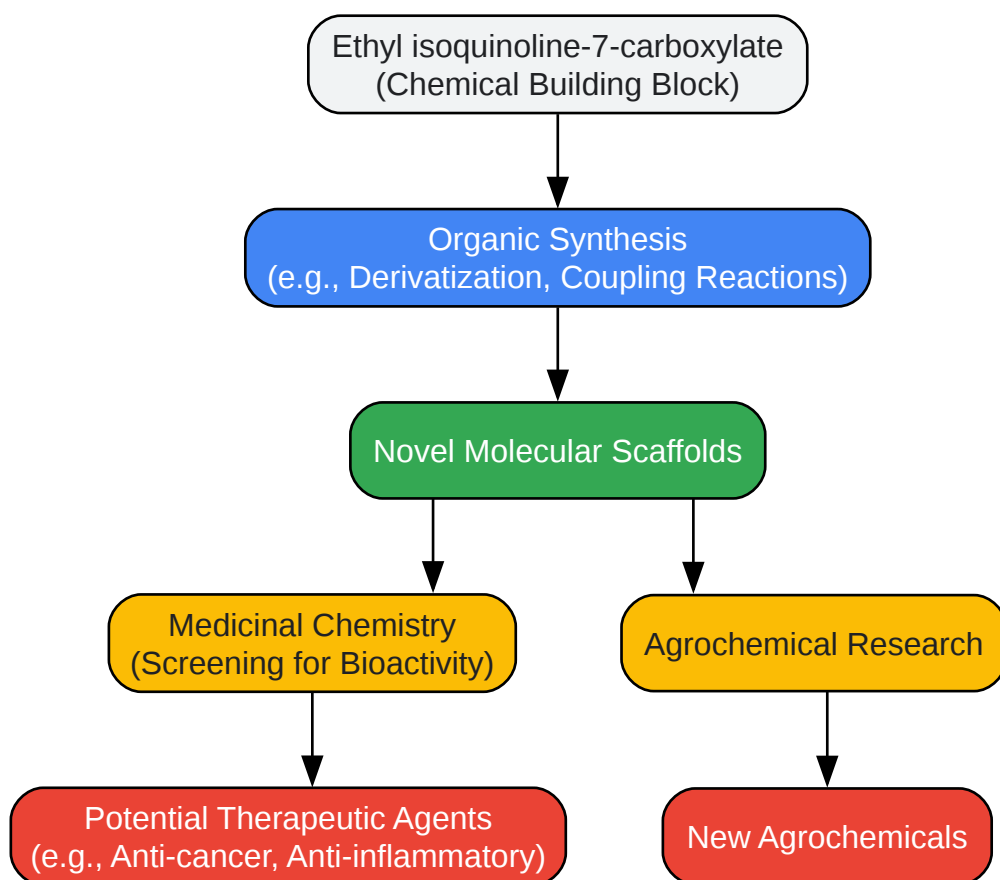
Experimental Protocols and Applications

Detailed experimental protocols for the synthesis and specific reactions of **Ethyl isoquinoline-7-carboxylate** are not extensively documented in publicly available literature. However, it is generally used as an intermediate in organic synthesis. Its applications are primarily in research and development, particularly in the following areas:

- **Medicinal Chemistry:** It serves as a precursor for the synthesis of novel compounds with potential therapeutic activities, including but not limited to anti-inflammatory, anti-cancer, or anti-microbial agents.[\[2\]](#)
- **Organic Synthesis:** The isoquinoline core is a key structural element in many natural and synthetic bioactive molecules. This compound provides a functionalized isoquinoline scaffold for the construction of more complex heterocyclic systems.[\[2\]](#)
- **Agrochemical Research:** Similar to other heterocyclic compounds, it has potential applications in the design of new pesticides and herbicides.[\[2\]](#)

Logical Relationship: From Building Block to Application

The following diagram illustrates the logical workflow from the basic chemical entity to its potential applications in drug discovery and materials science.



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Logical workflow from chemical intermediate to potential applications.

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Ethyl isoquinoline-7-carboxylate [myskinrecipes.com]

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